

Personal protective equipment for handling Glyceryl caprylate-caprate

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Compound of Interest

Compound Name: Glyceryl caprylate-caprate

Cat. No.: B1139957

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Essential Safety and Handling Guide for Glyceryl Caprylate-Caprate

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Glyceryl caprylate-caprate**. The following procedures and data are designed to ensure safe operational use and disposal, fostering a secure laboratory environment.

Physical and Chemical Properties

| Property | Value |
|-------------------------------------|--|
| Appearance | White to yellowish, paste-like or viscous liquid at room temperature.[1][2] |
| Odor | Characteristic. |
| Melting Point/Freezing Point | 24 - 30 °C (75.2 - 86 °F).[1] |
| Flash Point | > 150 °C (> 302 °F).[1][2] |
| Solubility in Water | Insoluble. |
| Occupational Exposure Limits (OELs) | No specific OEL has been established for Glyceryl caprylate-caprate. For Glycerin mist (a related compound), OSHA PELs are 15 mg/m ³ (total dust) and 5 mg/m ³ (respirable fraction).[1] |

Operational Plan for Safe Handling

This section outlines a step-by-step protocol for the safe handling of **Glyceryl caprylate-caprate** throughout its lifecycle in the laboratory.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from sources of ignition, heat, and direct sunlight.
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong alkalis.[\[1\]](#)[\[2\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles or safety glasses with side shields.[\[1\]](#) An eyewash station should be readily accessible.
- Hand Protection: Wear chemical-resistant gloves. For prolonged or repeated contact, protective gloves are recommended.[\[1\]](#)
- Skin Protection: Wear lightweight protective clothing.[\[1\]](#) For tasks with a higher risk of exposure, a complete protective suit may be necessary.
- Respiratory Protection: Not normally required in a well-ventilated area.[\[1\]](#) If ventilation is insufficient or dust/vapors are generated, use an approved respirator.

3. Handling and Use:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not breathe vapors or dust.[\[1\]](#)

- Avoid the formation of dust and aerosols.
- Smoking, eating, and drinking are strictly prohibited in the handling area.[\[1\]](#)
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)

4. Accidental Release Measures:

- Small Spills: Absorb the spill with an inert material (e.g., sand, silica gel, or universal binder) and collect it into a suitable, closed container for disposal.[\[1\]](#)
- Large Spills: Evacuate the area. Prevent the material from entering drains or waterways.[\[1\]](#) Contain the spill and collect it for disposal.
- Ensure adequate ventilation during cleanup.

5. First Aid Measures:

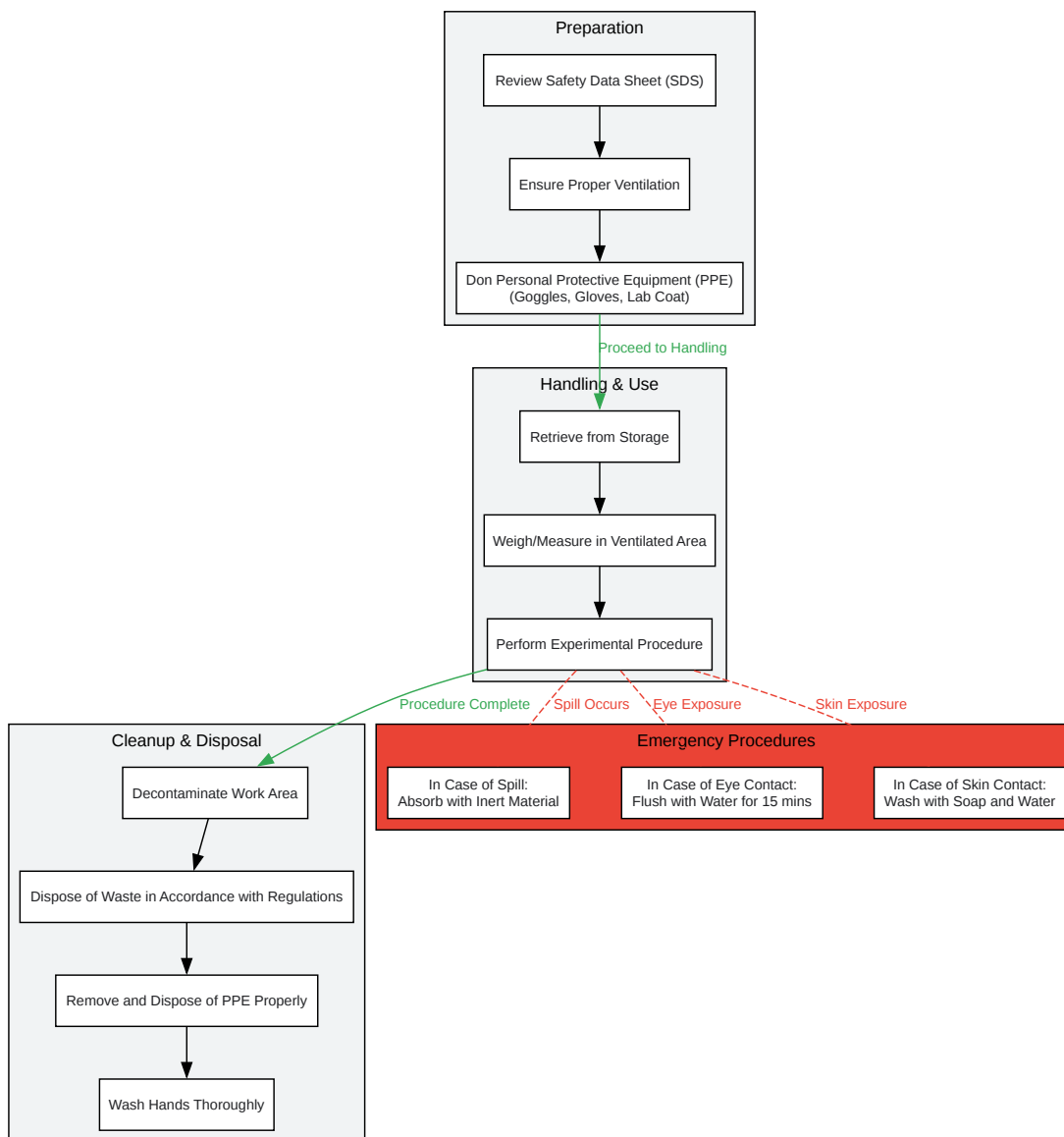
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#) If eye irritation persists, seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water.[\[1\]](#) If irritation develops, seek medical advice.
- Inhalation: Move the person to fresh air. If symptoms persist, call a physician.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if symptoms persist.[\[1\]](#)

6. Disposal Plan:

- Dispose of waste and residues in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not dispose of the material into drains or waterways.[\[1\]](#)
- Contaminated packaging should be treated as the product itself and disposed of accordingly.[\[1\]](#) Do not re-use empty containers.[\[1\]](#)

Experimental Workflow and Safety Precautions

Safe Handling Workflow for Glyceryl Caprylate-Caprate



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Caption: This diagram outlines the safe handling workflow for **Glyceryl caprylate-caprate**, from preparation to disposal, including emergency procedures.

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